

Elemental Rhenium: A Comprehensive Physicochemical Guide for Researchers

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Compound of Interest

Compound Name: Rhenium

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Introduction

Rhenium (Re), a silvery-gray, dense, third-row transition metal, holds a unique position in the periodic table and in various high-technology applications. With the atomic number 75, it is one of the rarest elements in the Earth's crust, primarily obtained as a by-product of molybdenum and copper mining and refining. Its exceptional physicochemical properties, including one of the highest melting and boiling points of all elements, make it an indispensable component in high-temperature superalloys and critical aerospace applications.^{[1][2]} For researchers, scientists, and drug development professionals, a thorough understanding of **rhenium's** fundamental characteristics is paramount for leveraging its potential in catalysis, advanced materials, and medicine.

This technical guide provides an in-depth overview of the core physicochemical properties of elemental **rhenium**, presenting quantitative data in structured tables, detailing experimental protocols for property determination, and visualizing relevant workflows.

Physical and Atomic Properties

Rhenium is characterized by its remarkable density, surpassed only by platinum, iridium, and osmium, and its exceptionally high melting and boiling points, exceeded only by tungsten and carbon.^[2] These properties are a direct consequence of its strong metallic bonding and high atomic mass.

Table 1: Physical and Atomic Properties of **Rhenium**

| Property | Value |
|---------------------------|--|
| Atomic Number | 75[2] |
| Atomic Weight | 186.207 u[3][4] |
| Density (at 20°C) | 21.02 g/cm ³ [3][5] |
| Melting Point | 3186 °C (3459 K)[3] |
| Boiling Point | 5596 °C (5869 K)[3] |
| Electron Configuration | [Xe] 4f ¹⁴ 5d ⁵ 6s ² [2][4] |
| Crystal Structure | Hexagonal Close-Packed (hcp)[5] |
| Lattice Parameters (a, c) | a = 2.761 Å, c = 4.458 Å[5] |
| Phase at STP | Solid |

Mechanical and Thermal Properties

Elemental **rhenium** is known for its high modulus of elasticity and excellent strength at elevated temperatures. When annealed, it is highly ductile and can be bent, coiled, or rolled. Its thermal properties are critical for its use in high-temperature environments.

Table 2: Mechanical and Thermal Properties of **Rhenium**

| Property | Value |
|--|---|
| Young's Modulus | 463 GPa[3] |
| Shear Modulus | 178 GPa[3] |
| Bulk Modulus | 370 GPa[3] |
| Mohs Hardness | 7.0[3] |
| Vickers Hardness | 2450 MPa[3] |
| Brinell Hardness | 1320 MPa[3] |
| Thermal Conductivity (at 300 K) | 48.0 W/(m·K)[3] |
| Coefficient of Thermal Expansion (at 20°C) | $6.2 \times 10^{-6} \text{ K}^{-1}$ [3] |
| Specific Heat Capacity (at 25°C) | 137 J/(kg·K)[3] |
| Heat of Fusion | 33 kJ/mol[3] |
| Heat of Vaporization | 705 kJ/mol[3] |

Electrical, Magnetic, and Optical Properties

Rhenium is a paramagnetic material and a good electrical conductor. Its electrical resistivity is a key parameter in its application in filaments and electrical contacts. The optical properties of **rhenium** and its compounds are an active area of research, particularly in the context of nonlinear optics.

Table 3: Electrical, Magnetic, and Optical Properties of **Rhenium**

| Property | Value |
|--|---|
| Electrical Resistivity (at 20°C) | $1.93 \times 10^{-7} \Omega\cdot\text{m}$ [5] |
| Electrical Conductivity | $5.2 \times 10^6 \text{ S/m}$ |
| Superconducting Transition Temperature | 1.7 K [3] |
| Magnetic Susceptibility (Molar) | $+67.6 \times 10^{-6} \text{ cm}^3/\text{mol}$ |
| Magnetic Ordering | Paramagnetic |
| Work Function | 4.96 eV |
| Spectral Emissivity (at 0.65 μm , 2000 K) | ~0.42 |

Chemical Properties and Isotopes

Rhenium exhibits a wide range of oxidation states, from -3 to +7, with +3, +4, and +7 being the most common. It is resistant to corrosion and does not dissolve in hydrochloric acid but will react with nitric acid and concentrated sulfuric acid. Naturally occurring **rhenium** is a mixture of two isotopes: ^{185}Re (stable) and ^{187}Re (radioactive with a very long half-life).

Table 4: Chemical Properties and Isotopes of **Rhenium**

| Property | Value/Description |
|---|--|
| Oxidation States | -3, -1, 0, +1, +2, +3, +4, +5, +6, +7 |
| Electronegativity (Pauling Scale) | 1.9 [3] |
| Ionization Energies (1st, 2nd, 3rd) | 7.88, 16.2, 26.0 eV |
| Standard Electrode Potential (Re^{3+}/Re) | -0.3 V |
| Common Oxides | ReO_2 , ReO_3 , Re_2O_7 |
| Stable Isotope | ^{185}Re (37.4% abundance) [6] |
| Naturally Occurring Radioactive Isotope | ^{187}Re (62.6% abundance, Half-life: 4.1×10^{10} years) [6] |
| Medically Relevant Radioisotopes | ^{186}Re , ^{188}Re [3] |

Experimental Protocols for Property Determination

The accurate determination of the physicochemical properties of **rhenium** requires specialized experimental techniques, particularly given its high melting point.

5.1. Determination of Melting Point

The melting point of refractory metals like **rhenium** is often determined using a rapid pulse-heating technique.

- Principle: A sample of the metal is resistively heated by a high-current pulse. The temperature is measured rapidly using a high-speed pyrometer. The melting point is identified by a plateau in the temperature versus time curve, indicating the phase transition.
- Apparatus: High-current power supply, vacuum chamber, high-speed pyrometer, data acquisition system.
- Procedure:
 - A small, pure sample of **rhenium**, often in the form of a wire or thin rod, is mounted in a vacuum chamber.
 - A high-amperage electrical current is passed through the sample, causing rapid resistive heating.
 - The spectral radiance of the sample is continuously measured by a pyrometer, which is calibrated to determine the true temperature.
 - The temperature is recorded as a function of time. The onset of melting is observed as a distinct plateau where the temperature remains constant despite continued energy input. This plateau temperature is the melting point.

5.2. Determination of Density

The density of **rhenium** can be determined using the water displacement method, a technique based on Archimedes' principle.

- Principle: The volume of an irregularly shaped solid is determined by measuring the volume of water it displaces when fully submerged. The density is then calculated from the measured mass and volume.
- Apparatus: Analytical balance, graduated cylinder or pycnometer, deionized water.
- Procedure:
 - A sample of pure **rhodium** is weighed accurately using an analytical balance to determine its mass.
 - A known volume of deionized water is placed in a graduated cylinder.
 - The **rhodium** sample is carefully submerged in the water, and the new volume is recorded.
 - The volume of the **rhodium** sample is the difference between the final and initial water volumes.
 - The density is calculated by dividing the mass of the sample by its determined volume.

5.3. Determination of Crystal Structure

X-ray diffraction (XRD) is the standard method for determining the crystal structure of metallic elements like **rhodium**.

- Principle: A beam of monochromatic X-rays is directed at a crystalline sample. The X-rays are diffracted by the crystallographic planes in the sample, producing a unique diffraction pattern of constructive interference at specific angles. The crystal structure and lattice parameters can be determined from the positions and intensities of the diffracted peaks.
- Apparatus: X-ray diffractometer with a monochromatic X-ray source (e.g., Cu K α), a goniometer, and a detector.
- Procedure:
 - A fine powder or a solid piece of high-purity **rhodium** is placed on the sample holder of the diffractometer.

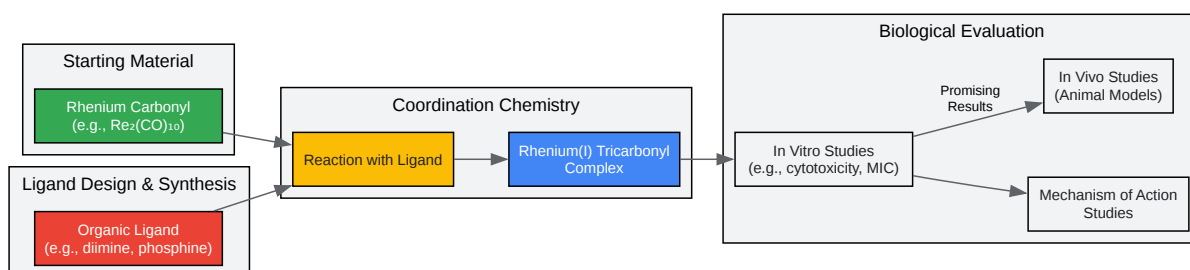
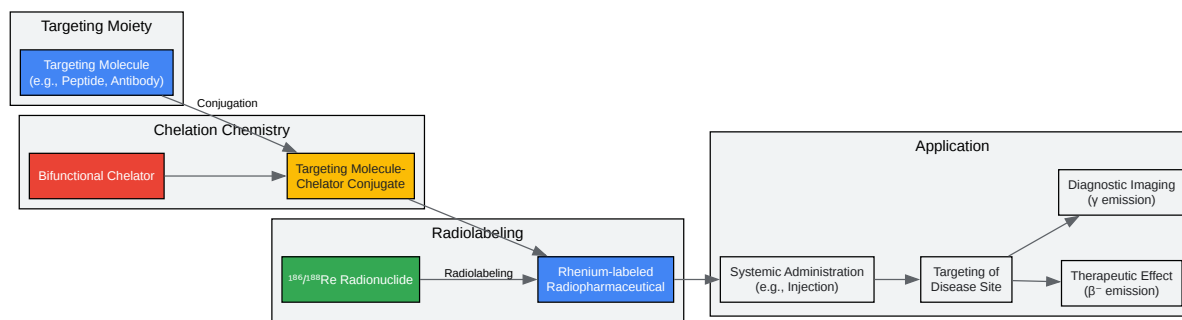
- The sample is irradiated with a beam of monochromatic X-rays at various angles of incidence (θ).
- The detector records the intensity of the diffracted X-rays at twice the angle of incidence (2θ).
- The resulting XRD pattern (a plot of intensity versus 2θ) shows a series of peaks corresponding to the different crystallographic planes.
- By analyzing the positions of the peaks using Bragg's Law ($n\lambda = 2d \sin\theta$) and their relative intensities, the hexagonal close-packed (hcp) crystal structure and its lattice parameters (a and c) can be confirmed and calculated.

Rhenium in Drug Development and Medical Applications

While elemental **rhenium** does not have a known direct biological signaling role, its radioisotopes and coordination complexes are of significant interest to the drug development community.

6.1. **Rhenium** Radioisotopes in Radiopharmaceuticals

The radioisotopes ^{186}Re and ^{188}Re are beta-emitters with gamma co-emissions, making them suitable for therapeutic and diagnostic (theranostic) applications in nuclear medicine.^{[1][3]} Their chemical similarity to technetium ($^{99\text{m}}\text{Tc}$), a workhorse in diagnostic imaging, allows for the adaptation of existing chelating agents and targeting molecules for the development of **rhenium**-based radiopharmaceuticals.^[1]



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